

In-Depth Technical Guide: 4-Hydroxy-5-methoxy-2-pyridinecarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid

Cat. No.: B184041

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid, a pyridinecarboxylic acid derivative, presents a scaffold of interest for chemical and pharmaceutical research. This document provides a comprehensive overview of its known chemical properties. Despite a thorough review of available scientific literature and chemical databases, detailed experimental protocols for its synthesis and analysis, as well as data on its biological activity, remain largely uncharacterized. This guide summarizes the currently available data and highlights areas for future investigation.

Chemical Properties

4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid (CAS No. 51727-04-9) is a heterocyclic organic compound with the molecular formula $C_7H_7NO_4$.^[1] Its chemical structure consists of a pyridine ring substituted with a hydroxyl group at the 4-position, a methoxy group at the 5-position, and a carboxylic acid group at the 2-position.

Physicochemical Data

A summary of the key physicochemical properties of **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid** is presented in Table 1. It is important to note that some of these

values are predicted through computational models and await experimental verification.

| Property | Value | Source |
|---------------------------|---|---------------------|
| Molecular Formula | C ₇ H ₇ NO ₄ | [1] |
| Molar Mass | 169.13 g/mol | N/A |
| CAS Number | 51727-04-9 | [2] |
| Melting Point | 251-253 °C | N/A |
| Boiling Point (Predicted) | 531.6 °C | N/A |
| Density (Predicted) | 1.437 g/cm ³ | N/A |
| Solubility | Data not available | N/A |
| pKa | Data not available | N/A |

Table 1: Physicochemical Properties of **4-Hydroxy-5-methoxy-2-pyridinecarboxylic Acid**

Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid** are not readily available in the public domain.

Researchers are encouraged to perform these analyses upon synthesis to fully characterize the compound.

Experimental Protocols

Currently, there are no specific, detailed, and publicly available experimental protocols for the synthesis and analysis of **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid**. The synthesis of structurally similar compounds, such as 4-methoxy-pyridine-2-carboxylic acid methyl ester and 3-hydroxy-4-methoxypicolinic acid, has been documented. These protocols may serve as a starting point for developing a synthetic route to the target compound.

Proposed Synthetic Workflow

A potential synthetic approach could involve the modification of a suitable pyridine precursor. The logical workflow for such a synthesis is outlined below.



[Click to download full resolution via product page](#)

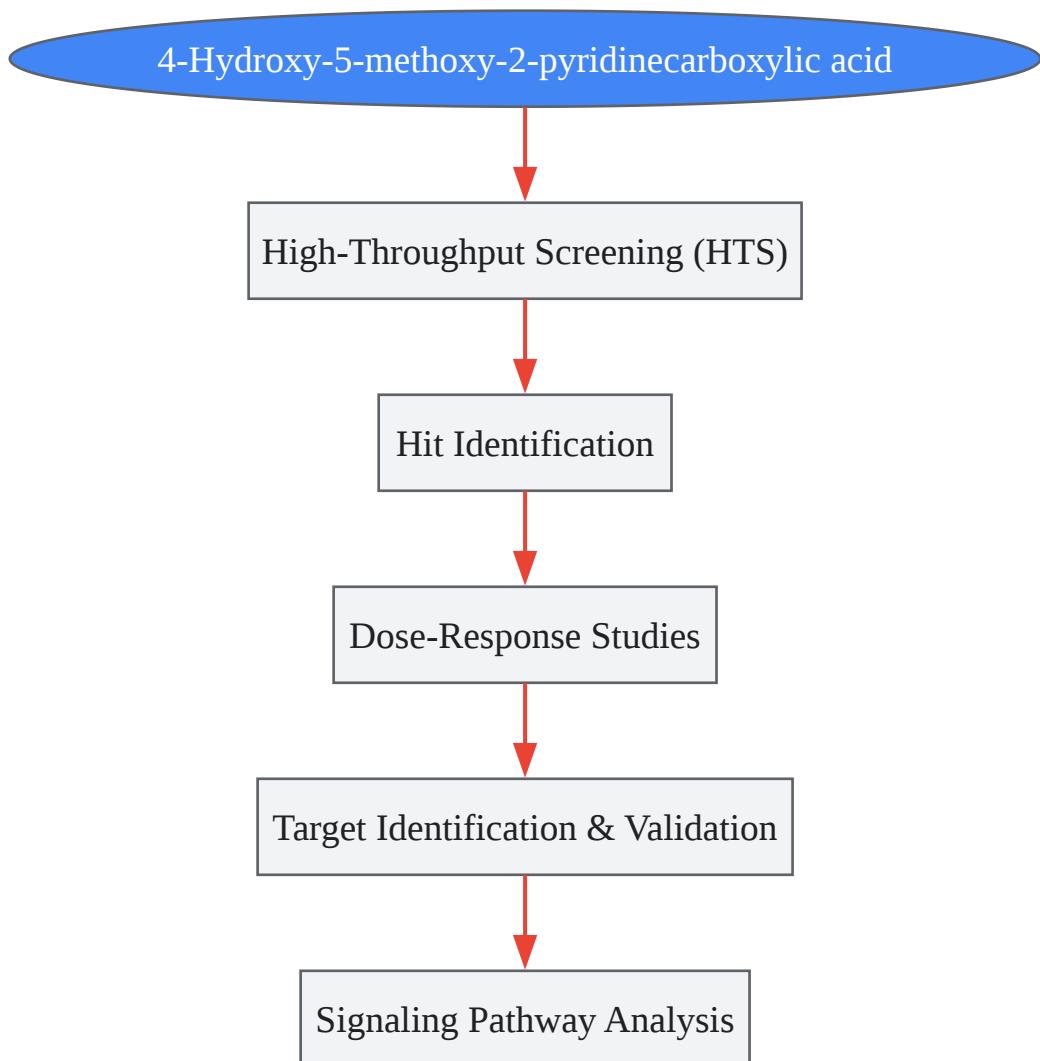
Figure 1: A generalized workflow for the potential synthesis of **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid**.

Biological Activity and Signaling Pathways

As of the latest literature search, there is no published information regarding the biological activity, mechanism of action, or associated signaling pathways for **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid**.

Future Research Directions

The absence of biological data presents a significant opportunity for investigation. A logical workflow for the initial biological screening of this compound is proposed below.



[Click to download full resolution via product page](#)

Figure 2: A proposed workflow for the initial biological evaluation of **4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid**.

Conclusion

4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid is a chemical entity with established basic physical properties but lacks in-depth experimental characterization and biological evaluation. This guide has summarized the available information and outlined logical workflows for future research. The synthesis, detailed analytical characterization, and comprehensive biological screening of this compound are critical next steps to unlock its potential in medicinal chemistry and drug discovery. The provided frameworks for experimental protocols and biological

screening are intended to serve as a roadmap for researchers venturing into the study of this and similar novel chemical entities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Products-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技 (上海) 有限公司 [accelachem.com]
- 2. 4-hydroxy-5-methoxy-2-pyridinecarboxylic acid CAS#: 51727-04-9 [m.chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Hydroxy-5-methoxy-2-pyridinecarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b184041#4-hydroxy-5-methoxy-2-pyridinecarboxylic-acid-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com